

Physical and chemical properties of 2-Bromonaphthalene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromonaphthalene

Cat. No.: B093597

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An In-depth Technical Guide to 2-Bromonaphthalene

This guide provides a comprehensive overview of the physical and chemical properties of **2-Bromonaphthalene**, tailored for researchers, scientists, and professionals in drug development. It covers its fundamental characteristics, reactivity, and key experimental procedures.

Core Chemical and Physical Properties

2-Bromonaphthalene is a halogenated aromatic hydrocarbon characterized by a bromine atom attached to the second position of a naphthalene ring system.^{[1][2]} It presents as a white to off-white or pale yellow crystalline solid at room temperature.^{[3][4][5]} This compound is a vital intermediate in the synthesis of pharmaceuticals, dyes, and advanced materials for organic electronics, such as OLEDs and OFETs.^{[3][6][7]}

Identifiers and Molecular Characteristics

The fundamental identifiers and molecular properties of **2-Bromonaphthalene** are summarized below.

Property	Value	Citations
CAS Number	580-13-2	[4][6][8]
Molecular Formula	C ₁₀ H ₇ Br	[5][6][8]
Molecular Weight	207.07 g/mol	[4][6][8]
EINECS Number	209-452-5	[3][9]
InChI Key	APSMUYYLXZULMS-UHFFFAOYSA-N	[8]
SMILES String	BrC1ccc2ccccc2c1	[8]

Physical and Spectroscopic Data

The physical properties of **2-Bromonaphthalene** are detailed in the following table. The compound is sparingly soluble in water but soluble in organic solvents like methanol, ethanol, ether, benzene, and chloroform.[2][8][10]

Property	Value	Citations
Appearance	White to pale yellow crystalline solid/powder	[3][4][5]
Melting Point	52-59 °C	[6][8][9][10][11][12]
Boiling Point	281-282 °C at 760 mmHg	[3][8][9][10]
Density	~1.481 - 1.605 g/cm ³	[3][9][10][11]
Flash Point	>113 °C (>230 °F)	[3][10]
Vapor Pressure	0.00565 mmHg at 25 °C	[10][13]
Solubility in Methanol	50 mg/mL	[3][8]
Infrared Spectrum	Conforms to structure	[3]
Proton NMR Spectrum	Conforms to structure	[3]

Chemical Reactivity and Synthesis

The bromine atom at the 2-position imparts significant reactivity, making **2-Bromonaphthalene** a versatile building block in organic synthesis.^[2] It readily participates in a variety of coupling reactions and can be used to form organometallic reagents.

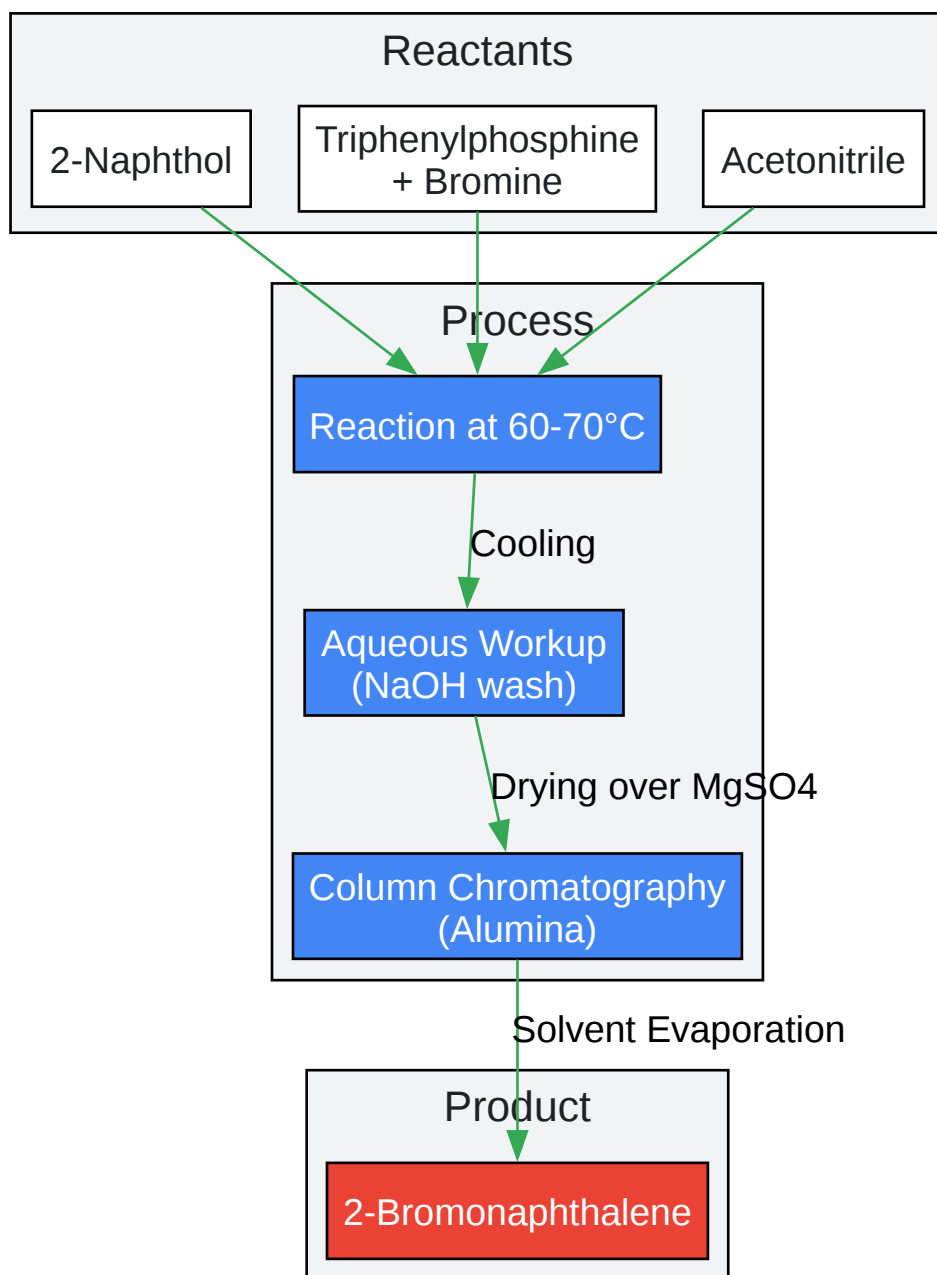
Key Reactions

- **Palladium-Catalyzed Cross-Coupling Reactions:** **2-Bromonaphthalene** is an excellent substrate for Suzuki-Miyaura cross-coupling reactions to form biaryl compounds.^{[5][8]} It also participates in other cross-coupling reactions like the Buchwald-Hartwig amination. The reactivity at the C2 (β) position can differ from the C1 (α) position due to electronic and steric effects.^[14]
- **Nucleophilic Aromatic Substitution (S_NAr):** The C2 position is generally more reactive in S_NAr reactions compared to the C1 position.^[14] This is attributed to the greater stabilization of the Meisenheimer intermediate.^[14] A notable example is its reaction with cuprous cyanide to yield 2-cyanonaphthalene.^[5]
- **Grignard Reagent Formation:** Like many aryl bromides, **2-Bromonaphthalene** can react with magnesium to form the corresponding Grignard reagent, 2-naphthylmagnesium bromide, which is a powerful nucleophile for forming new carbon-carbon bonds.^[14]

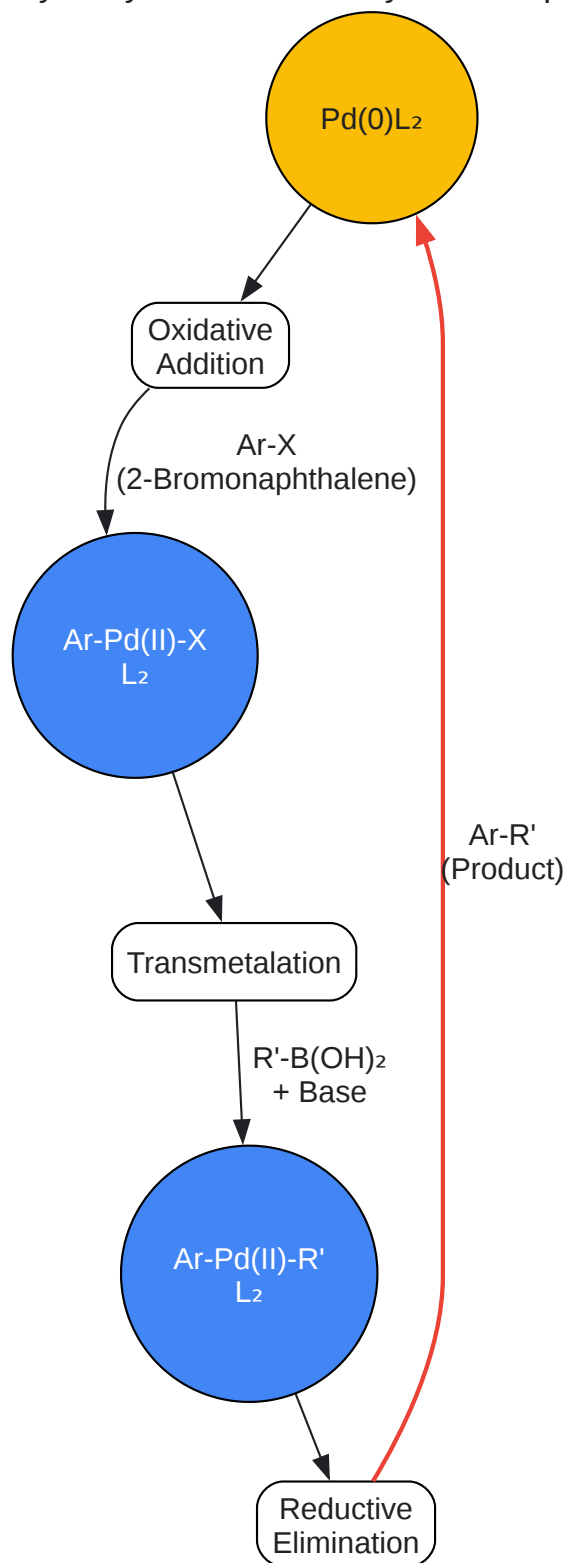
Synthesis Pathway Visualization

The synthesis of **2-Bromonaphthalene** can be achieved from 2-naphthol (β -naphthol). The following diagram illustrates a general workflow for this transformation.

General Workflow for 2-Bromonaphthalene Synthesis



Catalytic Cycle of Suzuki-Miyaura Coupling

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- To cite this document: BenchChem. [Physical and chemical properties of 2-Bromonaphthalene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093597#physical-and-chemical-properties-of-2-bromonaphthalene]

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